

discovery and history of Diethyl 1-Methylimidazole-4,5-dicarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl 1-Methylimidazole-4,5-dicarboxylate*

Cat. No.: B179992

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Diethyl 1-Methylimidazole-4,5-dicarboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Diethyl 1-Methylimidazole-4,5-dicarboxylate**, a heterocyclic compound of interest in synthetic organic chemistry. While historical details regarding its initial discovery are not extensively documented in readily available literature, this document consolidates its known chemical and physical properties. A plausible experimental protocol for its synthesis, based on established methods for N-alkylation of imidazole derivatives, is presented. This guide is intended to serve as a foundational resource for researchers utilizing or investigating this compound in synthetic and medicinal chemistry applications.

Introduction

Diethyl 1-Methylimidazole-4,5-dicarboxylate (CAS No. 1210-92-0) is a substituted imidazole derivative. The imidazole ring is a crucial scaffold in numerous biologically active molecules, making its derivatives, such as the title compound, valuable intermediates in the synthesis of novel chemical entities. This guide focuses on the available technical data for **Diethyl 1-**

Methylimidazole-4,5-dicarboxylate, including its synthesis, physical properties, and spectral data.

Physicochemical Properties

The known quantitative data for **Diethyl 1-Methylimidazole-4,5-dicarboxylate** are summarized in the table below. This information is primarily sourced from chemical suppliers and databases.

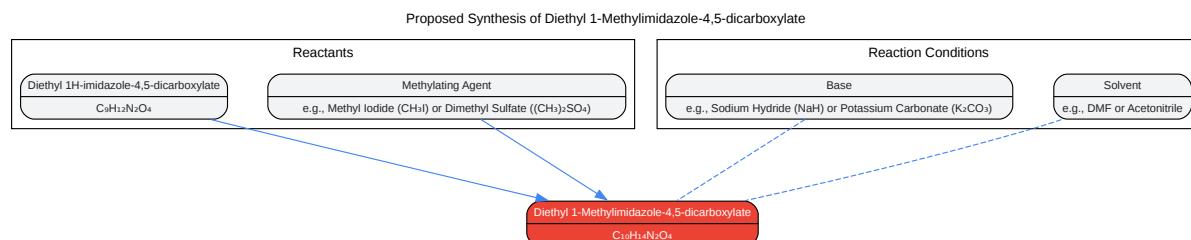
Property	Value	Reference
CAS Number	1210-92-0	[1]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₄	[1]
Molecular Weight	226.23 g/mol	[1]
Synonyms	Diethyl 1-methyl-1H-imidazole-4,5-dicarboxylate, 1-Methyl-1H-imidazole-4,5-dicarboxylic acid diethyl ester	[1]

Synthesis

While a specific, detailed historical account of the discovery and initial synthesis of **Diethyl 1-Methylimidazole-4,5-dicarboxylate** is not readily available in the reviewed literature, a plausible and commonly employed method for its preparation is the N-alkylation of the corresponding unsubstituted imidazole. The following protocol is a representative experimental procedure based on general methods for the methylation of imidazole derivatives.

Proposed Synthetic Pathway: N-Alkylation of Diethyl 1H-imidazole-4,5-dicarboxylate

The synthesis of **Diethyl 1-Methylimidazole-4,5-dicarboxylate** can be logically achieved through the methylation of Diethyl 1H-imidazole-4,5-dicarboxylate. This reaction typically involves a methylating agent such as methyl iodide or dimethyl sulfate in the presence of a base to deprotonate the imidazole nitrogen.



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Caption: Proposed synthesis via N-alkylation.

Experimental Protocol (Representative)

This protocol is adapted from general procedures for the N-alkylation of imidazoles.

Materials:

- Diethyl 1H-imidazole-4,5-dicarboxylate
- Methyl Iodide (or Dimethyl Sulfate)
- Sodium Hydride (or Potassium Carbonate)
- Anhydrous Dimethylformamide (DMF) (or Acetonitrile)
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- To a stirred solution of Diethyl 1H-imidazole-4,5-dicarboxylate (1.0 eq) in anhydrous DMF, add sodium hydride (1.1 eq) portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen).
- Allow the mixture to stir at room temperature for 30 minutes.
- Cool the reaction mixture back to 0 °C and add methyl iodide (1.2 eq) dropwise.
- Let the reaction warm to room temperature and stir for 12-24 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine, then dry over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **Diethyl 1-Methylimidazole-4,5-dicarboxylate**.

Spectroscopic Data

No experimentally derived spectroscopic data (NMR, IR, Mass Spectrometry) for **Diethyl 1-Methylimidazole-4,5-dicarboxylate** was found in the searched literature. Predicted spectral data for the related compound, 1-methylimidazole, is available in public databases and may offer some comparative insight.

Applications and Biological Activity

The search of scientific literature and chemical databases did not yield specific information on the applications or biological activity of **Diethyl 1-Methylimidazole-4,5-dicarboxylate**. Given its structure as a substituted imidazole, it holds potential as a building block in the synthesis of pharmacologically active compounds. Imidazole derivatives are known to exhibit a wide range of biological activities.

Conclusion

Diethyl 1-Methylimidazole-4,5-dicarboxylate is a commercially available chemical intermediate. While its specific history and detailed characterization are not widely published, its synthesis can be reasonably achieved through standard N-alkylation procedures. This guide provides a summary of its known properties and a plausible synthetic route to aid researchers in their work with this compound. Further research is needed to fully characterize this molecule and explore its potential applications.

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References

- 1. Diethyl 1-Methylimidazole-4,5-dicarboxylate | 1210-92-0 [amp.chemicalbook.com]
- To cite this document: BenchChem. [discovery and history of Diethyl 1-Methylimidazole-4,5-dicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b179992#discovery-and-history-of-diethyl-1-methylimidazole-4-5-dicarboxylate>

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